

Danshenol C chemical structure and properties

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Compound of Interest

Compound Name: *Danshenol C*

Cat. No.: *B1163901*

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An In-depth Technical Guide to Danshenol C

This guide provides a comprehensive overview of the chemical structure, properties, and biological activities of **Danshenol C**, a diterpenoid compound. It is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

Chemical Structure and Properties

Danshenol C is a diterpenoid compound that has been isolated from plants of the *Salvia* genus, such as *Salvia miltiorrhiza* (Danshen).^{[1][2]} It is classified as a tanshinone derivative.^[3] Structurally, it is characterized by an aromatic A-ring and a dihydrofuran D-ring.^[3]

The following table summarizes the key chemical and physical properties of **Danshenol C**. These properties are essential for understanding its behavior in biological systems and for developing analytical methods.

Property	Value	Reference
IUPAC Name	(1R,10R)-10-hydroxy-1,6-dimethyl-10-(2-oxopropyl)-1,2-dihydronaphtho[1,2-g] [1]benzofuran-11-one	[1]
Molecular Formula	C ₂₁ H ₂₀ O ₄	[1]
Molecular Weight	336.4 g/mol	[1]
Exact Mass	336.136 Da	[1]
SMILES	C[C@H]1COC2=C1C(=O)-- INVALID-LINK--(CC(=O)C)O	[1]
InChI Key	WQYKPUPMMFGHQW- LAJNKCICSA-N	[1]
Topological Polar Surface Area	63.6 Å ²	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	4	[1]
Rotatable Bond Count	2	[1]
XLogP	3.0	[1]
LogS (ESOL)	-3.99	[1]
Appearance	Not specified in provided results.	
Melting Point	Not specified in provided results.	
Boiling Point	Not specified in provided results.	

Solubility

Considered a lipophilic compound.[2][4] The negative LogS value suggests low water solubility.[1]

Biological Activities and Therapeutic Potential

Danshenol C has demonstrated significant biological activities, particularly in the realm of cancer research. It is considered a promising candidate for further investigation as a therapeutic agent.

Studies have highlighted **Danshenol C**'s potent cytotoxic and antiproliferative properties against various cancer cell lines. Its efficacy has been shown to surpass that of other well-known tanshinones, such as dihydrotanshinone I.[3]

The table below summarizes the observed effects of **Danshenol C** on cancer cell lines.

Cell Line	Cancer Type	Effect	Concentration	Reference
MDA-MB-231	Triple-Negative Breast Cancer	Proliferation Inhibition: Significant reduction in cell proliferation.	1, 5, 10 μ M	[3]
Mitochondrial Activity Reduction: Reduced to 10.1 \pm 2.3% of control. Pronounced effects were still seen at 2.5 μ M (reduced to 46.6 \pm 11.8%).				
	10 μ M	[3]		
HL-60	Promyelocytic Leukemia	Proliferation Inhibition: Significant reduction in cell proliferation.	1, 5, 10 μ M	[3]
Mitochondrial Activity Reduction: Reduced to 1.2 \pm 1.2% of control.				
	5 μ M	[3]		

Importantly, **Danshenol C** showed a lack of toxicity against non-malignant human stroma cells (HS-5), suggesting a favorable selectivity profile for cancer cells.[3]

Beyond its anticancer properties, **Danshenol C** has been noted for other potential therapeutic effects, including:

- Anti-atherosclerotic effects[3]
- Anti-inflammatory effects[3]

These activities suggest that **Danshenol C** may have a broader therapeutic potential that warrants further exploration.

Experimental Protocols

This section details the methodologies used in the characterization and evaluation of **Danshenol C**.

Danshenol C is a natural product isolated from the roots of *Salvia* species.

- Source Material: Roots of *Salvia glutinosa* or *Salvia miltiorrhiza*. [3]
- Extraction: The specific extraction solvent and procedure are not detailed in the provided search results but typically involve extraction with organic solvents like methanol or ethanol.
- Purification: The isolation of pure **Danshenol C** involves chromatographic techniques. While the exact protocol for **Danshenol C** is not specified, a general approach for related diterpenes from *S. glutinosa* is referenced. [3]

The concentration and purity of **Danshenol C** in plant extracts can be determined using Ultra-High-Performance Liquid Chromatography coupled with a Diode-Array Detector and Mass Spectrometry.

- System: UHPLC-DAD-MS
- Column: Kinetex C18 (100 x 2.1 mm, 1.7 µm particle size)
- Mobile Phase: A gradient of water (A) and acetonitrile (B).
 - 0 min: 42% B
 - 5 min: 45% B
 - 11 min: 56% B

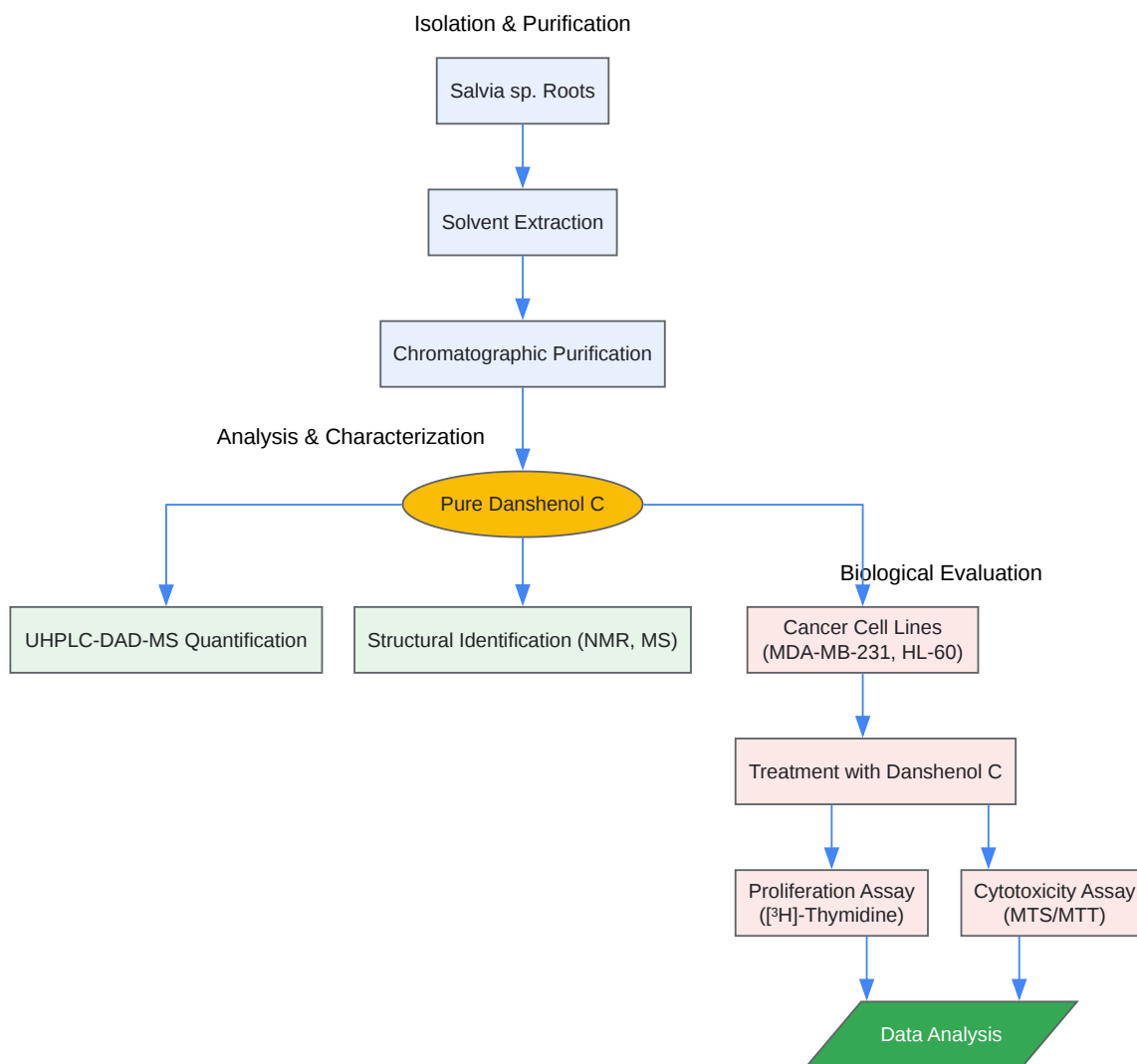
- 16 min: 85% B
- 20 min: 95% B
- Flow Rate: 0.3 mL/min
- Column Temperature: 25°C
- Injection Volume: 1 µL[3]

This assay measures the rate of DNA synthesis, which is indicative of cell proliferation.

- Cell Seeding: MDA-MB-231 or HL-60 cells are seeded in 96-well plates.
- Incubation: Cells are incubated overnight (MDA-MB-231) or for two hours (HL-60) at 37°C in a 5% CO₂ atmosphere.
- Compound Treatment: **Danshenol C** is added at various test concentrations.
- Radiolabeling: During the final 12-16 hours of incubation, [³H]-thymidine is added to each well.
- Harvesting and Measurement: Cells are harvested, and the amount of incorporated [³H]-thymidine is measured using a scintillation counter to determine the level of proliferation.[3]

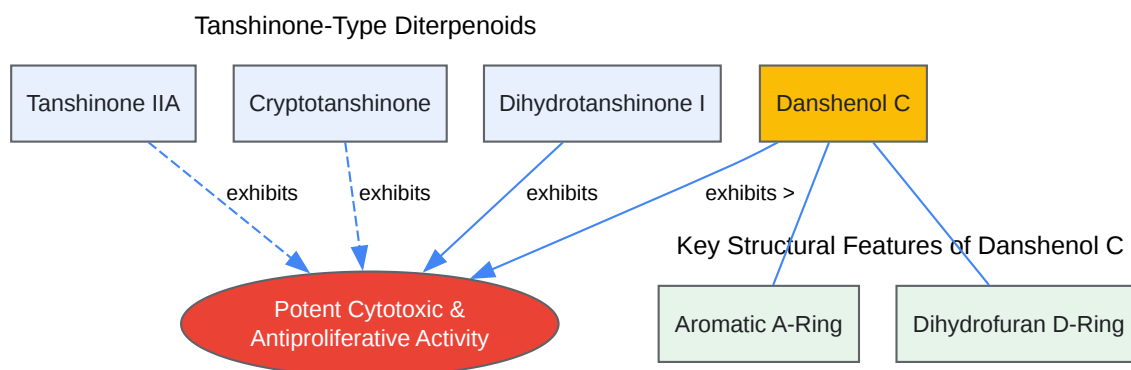
Visualizations: Workflows and Relationships

Diagrams generated using Graphviz provide a clear visual representation of experimental processes and conceptual relationships.



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Caption: Experimental workflow for the isolation, analysis, and biological evaluation of **Danshenol C**.



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Caption: Comparative biological activity of **Danshenol C** against other major tanshinones.

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